

Essential Safety and Operational Guide for Handling H-Phe(3-Cl)-OH

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Compound of Interest

Compound Name: H-Phe(3-Cl)-OH

Cat. No.: B556624

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **H-Phe(3-Cl)-OH**, ensuring laboratory safety and procedural excellence.

This document provides immediate, essential safety and logistical information for handling **H-Phe(3-Cl)-OH** (3-Chloro-L-phenylalanine), a key amino acid derivative in pharmaceutical and biochemical research. Adherence to these protocols is critical for personal safety and maintaining a secure research environment.

Hazard Summary and Chemical Properties

While **H-Phe(3-Cl)-OH** is not classified as a hazardous substance or mixture under most regulations, it is crucial to handle it with care as the chemical, physical, and toxicological properties have not been thoroughly investigated. Some sources indicate that it may cause skin irritation, serious eye irritation, and respiratory irritation.^[1] Therefore, treating it as a potentially hazardous compound is a prudent measure.

Below is a summary of its key chemical and physical properties:

Property	Value	Source
Molecular Formula	C9H10ClNO2	MedChemExpress[2][3]
Molecular Weight	199.63 g/mol	MedChemExpress[2][3], PubChem[1]
Appearance	White to off-white solid/powder	MedChemExpress[2][3]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	BioCrick[4]
Storage Temperature	Powder: -20°C for 3 years; In solvent: -80°C for 6 months	MedChemExpress[2][3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table outlines the minimum required PPE for handling **H-Phe(3-Cl)-OH**. A hazard assessment should be conducted for specific protocols to determine if additional protection is necessary.[5][6]

PPE Category	Item	Specifications & Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected before use and disposed of properly after handling the compound. [7]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Must meet ANSI Z.87.1 or equivalent standards. A face shield should be worn over safety glasses if there is a splash hazard. [6] [7]
Skin and Body Protection	Laboratory coat	A flame-resistant lab coat should be worn and fully buttoned to protect against skin contact. [7] [8]
Full-length pants and closed-toe shoes	Pants should be made of a non-synthetic material like cotton, and shoes must cover the entire foot. [5] [7]	
Respiratory Protection	Air-purifying respirator	Recommended when working outside of a certified chemical fume hood or if dust/aerosols may be generated. [7]

Operational Plan for Safe Handling

A systematic workflow is crucial to minimize exposure and ensure procedural consistency.

Preparation

- Work Area: Always handle **H-Phe(3-Cl)-OH** within a certified chemical fume hood to minimize inhalation exposure.[\[9\]](#)

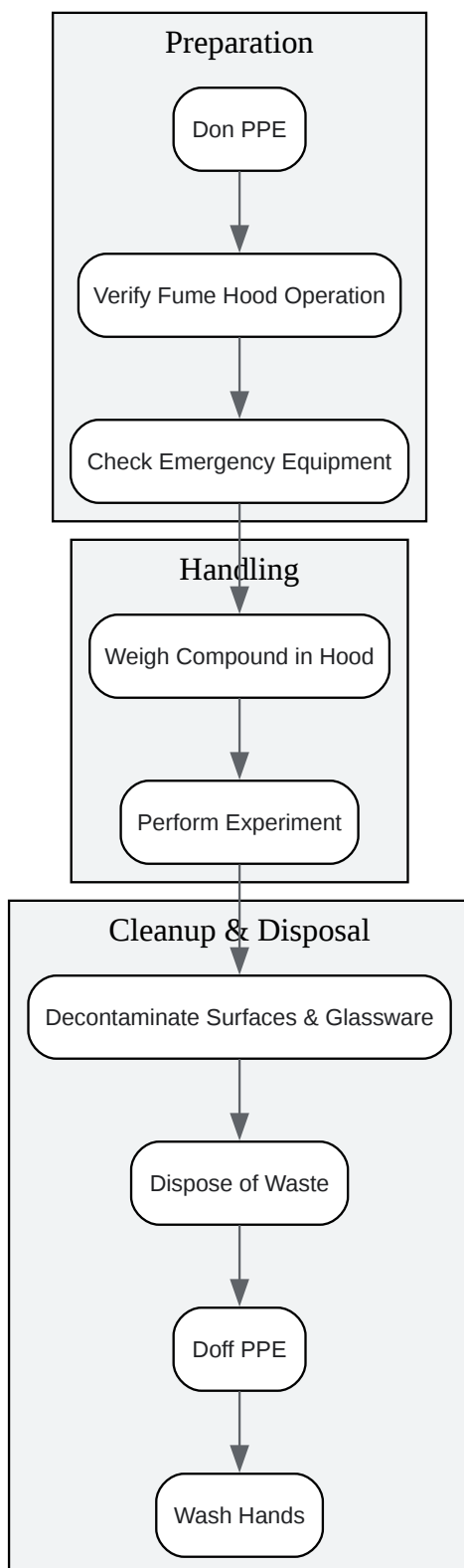
- **Emergency Equipment:** Ensure that an emergency eyewash station and safety shower are accessible and in good working order.[8]
- **PPE Donning:** Before handling the chemical, correctly don all required personal protective equipment as outlined in the table above.

Handling

- **Avoid Dust Formation:** Exercise caution to avoid creating dust when handling the solid material. Use appropriate tools like a spatula or powder funnel for transfers.
- **Controlled Conditions:** Maintain controlled conditions throughout any experimental process involving this compound.
- **Container Management:** Keep the container tightly closed in a dry and well-ventilated place when not in use.

Cleanup and Decontamination

- **Surface Decontamination:** Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling is complete.



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Caption: Workflow for the safe handling of **H-Phe(3-Cl)-OH**.

Emergency Procedures

In the event of accidental exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Flush eyes with water as a precaution.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.

Disposal Plan

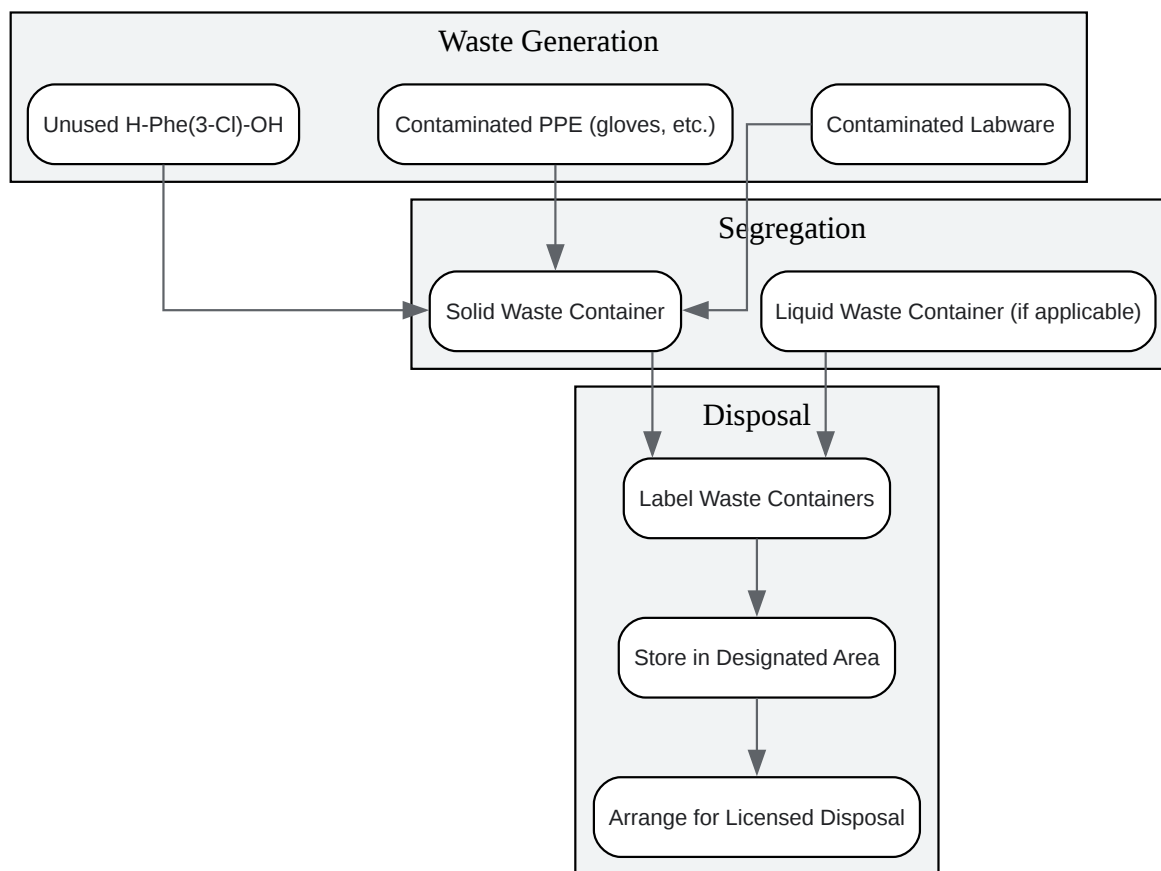
Proper disposal of **H-Phe(3-Cl)-OH** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Chemical Waste: Collect unused **H-Phe(3-Cl)-OH** and any contaminated solids (e.g., weighing paper, gloves) in a designated, labeled, and sealed hazardous waste container.^[7]^[8]
- Contaminated Solvents: If **H-Phe(3-Cl)-OH** is dissolved in a solvent, collect it in a designated, labeled, and sealed hazardous waste container for halogenated or non-halogenated solvents, as appropriate.

Disposal Protocol

- Offer surplus and non-recyclable solutions to a licensed disposal company.
- Dispose of the material as unused product.
- Ensure that disposal is in accordance with all applicable federal, state, and local environmental regulations.



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Caption: Logical workflow for the disposal of **H-Phe(3-Cl)-OH** waste.

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